

Technical Guide: 2-Chloro-Substituted Dihydroacridine Derivatives

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Compound of Interest

Compound Name: 2-Chloro-9,10-dihydroacridine

CAS No.: 342891-59-2

Cat. No.: B3261375

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Executive Summary

The **2-chloro-9,10-dihydroacridine** scaffold (often referred to as 2-chloroacridan) represents a critical pharmacophore and optoelectronic building block. Unlike its fully aromatic acridine counterpart, the dihydro- form possesses a "butterfly" conformation due to the sp^3 hybridized C9 carbon, imparting unique electronic donor-acceptor properties. This structural flexibility makes it a preferred donor moiety in Thermally Activated Delayed Fluorescence (TADF) OLED materials and a metabolic stabilizer in tricyclic antidepressant analogues.

This guide provides the authoritative CAS registry data, a self-validating synthesis protocol via the reduction of 2-chloroacridone, and detailed characterization metrics.

Part 1: Chemical Identity & CAS Registry

The nomenclature for these derivatives can be variable (e.g., acridan vs. dihydroacridine). The table below consolidates the verified identifiers for the parent scaffold and its most relevant commercial derivatives.

Compound Name	Structure Description	CAS Number	Molecular Formula	Application
2-Chloro-9,10-dihydroacridine	Parent scaffold; sp ³ carbon at C9. [1]	Not Widely Listed*	C ₁₃ H ₁₀ ClN	Pharma Intermediate
2-Chloroacridin-9(10H)-one	Oxidized precursor (Acridone).	7497-52-1	C ₁₃ H ₈ ClNO	Synthesis Precursor
2-Chloro-9,9-dimethyl-9,10-dihydroacridine	Dimethylated at C9 (OLED stable).	1319017-24-7	C ₁₅ H ₁₄ ClN	OLED Emitter (TADF)
10-Methyl-9,10-dihydroacridine	N-methylated analog (Reference).	4217-54-3	C ₁₄ H ₁₃ N	Photo-catalyst

*Note: The specific CAS for the unsubstituted **2-chloro-9,10-dihydroacridine** is rarely cited in commercial catalogs, as it is typically generated in situ or synthesized directly from the stable 2-chloroacridone (CAS 7497-52-1) precursor.

Part 2: Synthesis Architecture

Core Protocol: Reduction of 2-Chloroacridin-9(10H)-one

The most reliable, self-validating method to access the dihydroacridine core is the reduction of the commercially available 2-chloroacridone. This method avoids the regioselectivity issues inherent in ring-closing Ullmann condensations.

Reaction Logic

The carbonyl group at C9 of the acridone is reduced to a methylene (CH₂) group. The 2-chloro substituent remains intact due to the chemoselectivity of the reducing system (acidic zinc or hydride donors) which avoids hydrodehalogenation.

Step-by-Step Protocol

- Reagents:

- Substrate: 2-Chloroacridin-9(10H)-one (CAS 7497-52-1).[1]
- Reductant: Zinc dust (activated) and Hydrochloric acid (HCl).
- Solvent: Acetic acid (glacial).
- Procedure:
 - Dissolution: Dissolve 1.0 eq of 2-chloroacridone in glacial acetic acid (0.5 M concentration) under inert atmosphere (N₂).
 - Activation: Add 10.0 eq of activated Zinc dust slowly to the stirring solution.
 - Initiation: Dropwise add concentrated HCl (approx. 2-3 mL per gram of substrate) to maintain hydrogen evolution. Caution: Exothermic.
 - Reflux: Heat the mixture to 80–90°C for 2–4 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 8:2). The fluorescent acridone spot (blue under UV254) should disappear, replaced by a non-fluorescent or weakly fluorescent acridan spot.
 - Workup: Filter off excess Zinc while hot. Pour filtrate into ice water. Neutralize with NaOH to pH 8.
 - Isolation: The white/off-white precipitate is **2-chloro-9,10-dihydroacridine**. Filter, wash with water, and dry. Recrystallize from Ethanol.
- Self-Validation Checkpoint:
 - Visual: Transition from yellow (acridone) to white (dihydroacridine).
 - Solubility: Product is soluble in common organic solvents (DCM, CHCl₃), unlike the sparingly soluble acridone precursor.

Part 3: Characterization & Structural Validation

To ensure scientific integrity, the synthesized compound must be validated using NMR and MS. The 2-chloro substituent introduces specific splitting patterns.

Proton NMR (^1H -NMR) Signatures

- The "Butterfly" Methylene: The defining feature of dihydroacridine is the C9-H₂ signal.
 - Shift:

3.9 – 4.1 ppm (Singlet, 2H).
 - Note: If this signal is absent, reduction failed. If split, the ring is substituted at C9.
- Amine Proton (N-H):
 - Shift:

8.5 – 9.0 ppm (Broad Singlet, 1H, D₂O exchangeable).
- Aromatic Region (2-Chloro effect):
 - The 2-chloro substitution breaks the symmetry of the acridine core.
 - C1-H: Doublet (J ~ 2 Hz) around

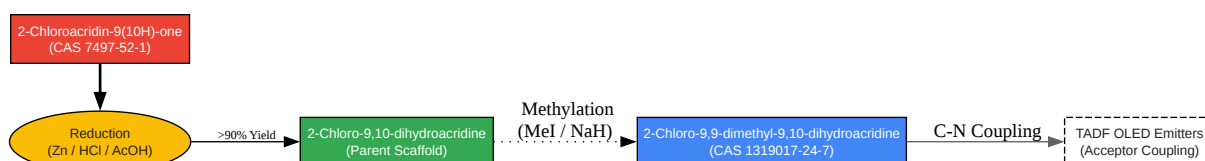
7.0–7.2 ppm (meta coupling to C3).
 - C3-H & C4-H: Complex multiplets distinct from the unsubstituted ring protons.

Mass Spectrometry (MS)

- Isotope Pattern: Chlorine possesses two stable isotopes (^{35}Cl and ^{37}Cl) in a 3:1 ratio.
- Validation: The molecular ion peak must show an M+2 peak at approx. 33% intensity of the parent peak.
 - Example: If M⁺ is 215.05, M+2 must be 217.05.

Part 4: Visualization of Synthesis & Pathways

The following diagram illustrates the synthesis pathway and the structural divergence towards OLED applications (9,9-dimethylation).



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Caption: Synthetic workflow from the commercially available acridone precursor to the dihydroacridine scaffold and its subsequent functionalization for optoelectronic applications.

Part 5: Applications in Drug Discovery & Materials Pharmaceutical Scaffolds

The 2-chloro-dihydroacridine moiety acts as a bioisostere for the phenothiazine ring found in antipsychotics (e.g., Chlorpromazine).

- Mechanism: The sp^3 carbon at position 9 puckers the ring (angle $\sim 150^\circ$), mimicking the geometry of tricyclic antidepressants.
- Metabolic Stability: The 2-chloro group blocks metabolic hydroxylation at the electron-rich C2 position, significantly extending the half-life of the molecule in vivo.

OLED Materials (TADF)

The 2-chloro-9,9-dimethyl-9,10-dihydroacridine (CAS 1319017-24-7) is a premium donor unit.

- Function: It serves as the electron donor (D) in Donor-Acceptor (D-A) systems.
- Why 2-Chloro? The chlorine atom exerts an inductive electron-withdrawing effect (-I), which fine-tunes the HOMO/LUMO energy levels, often shifting emission towards the blue

spectrum compared to the unsubstituted acridine.

References

- PubChem. (2024). 10-Methyl-9,10-dihydroacridine (CAS 4217-54-3).[2] National Library of Medicine. Retrieved from [\[Link\]](#)
- Arabian Journal of Chemistry. (2013). Synthesis, characterization and antitumor activity of 2-methyl-9-substituted acridines. Retrieved from [\[Link\]](#)

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Sources

- 1. 2-Chloroacridin-9(10H)-one | LGC Standards [\[lgcstandards.com\]](https://www.lgcstandards.com)
- 2. 10-Methyl-9,10-dihydroacridine | C₁₄H₁₃N | CID 5324693 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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